

# Brady's reagent composition and preparation.

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## Compound of Interest

Compound Name: **2,4-Dinitrophenylhydrazine**

Cat. No.: **B122626**

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An In-depth Technical Guide to Brady's Reagent: Composition, Preparation, and Application

## Introduction

Brady's reagent, a solution of **2,4-dinitrophenylhydrazine** (DNPH), is a cornerstone of classical organic analysis, providing a reliable method for the qualitative and quantitative identification of aldehydes and ketones. The reaction of Brady's reagent with a carbonyl compound yields a characteristic colored precipitate, a 2,4-dinitrophenylhydrazone, whose distinct melting point serves as a key identifier for the original carbonyl compound.<sup>[1][2]</sup> This guide provides a comprehensive overview of the composition, synthesis, and preparation of Brady's reagent, along with detailed experimental protocols and data for researchers, scientists, and professionals in drug development.

## Composition of Brady's Reagent

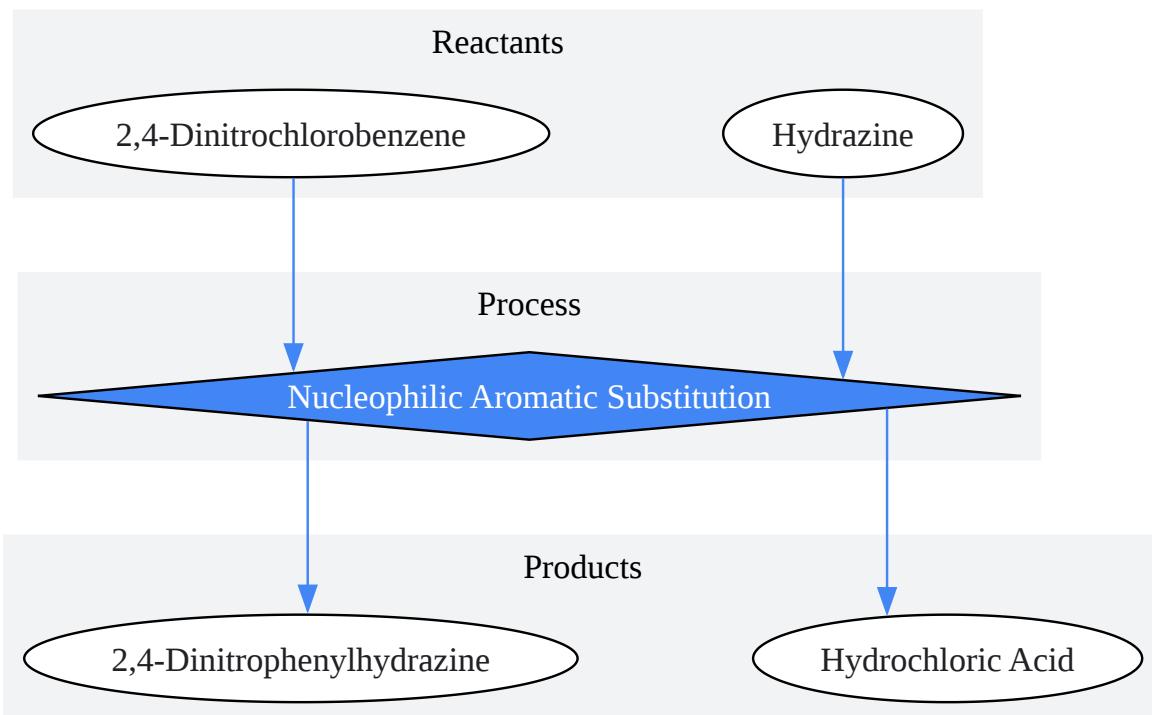
Brady's reagent is a solution of **2,4-dinitrophenylhydrazine** (DNPH) dissolved in an alcohol, typically methanol or ethanol, and acidified with a strong acid, such as concentrated sulfuric acid or phosphoric acid.<sup>[3][4][5][6]</sup> The acidic medium is crucial for catalyzing the reaction with carbonyl compounds.

## Synthesis and Preparation

The preparation of Brady's reagent is a two-stage process: first, the synthesis of the solid **2,4-dinitrophenylhydrazine**, and second, the preparation of the reagent solution.

## Synthesis of 2,4-Dinitrophenylhydrazine (DNPH)

The most common laboratory synthesis of DNPH involves the reaction of hydrazine with 2,4-dinitrochlorobenzene.<sup>[1]</sup> The two electron-withdrawing nitro groups on the benzene ring activate the chlorine atom for nucleophilic aromatic substitution.



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Caption: Synthesis of **2,4-Dinitrophenylhydrazine**.

This protocol is adapted from established organic synthesis procedures.<sup>[7]</sup>

- Preparation of Hydrazine Solution: In a beaker, suspend 35 g (0.27 mole) of hydrazine sulfate in 125 mL of hot water. While stirring, add 85 g (0.87 mole) of potassium acetate. Boil the mixture for five minutes, then cool to approximately 70°C. Add 75 mL of alcohol, filter the solid potassium sulfate with suction, and wash the solid with 75 mL of hot alcohol. The combined filtrate contains the free hydrazine base.
- Reaction: In a 1-liter flask equipped with a stirrer and reflux condenser, dissolve 50.5 g (0.25 mole) of 2,4-dinitrochlorobenzene in 250 mL of alcohol. Add the prepared hydrazine solution to the flask.

- Reflux: Heat the mixture to reflux with stirring for one hour. The product, **2,4-dinitrophenylhydrazine**, will begin to separate as a reddish-orange solid within the first ten minutes.
- Isolation and Purification: After the reflux period, cool the mixture thoroughly in an ice bath. Filter the crystalline product using suction filtration. Wash the collected solid first with 50 mL of warm (60°C) alcohol to remove any unreacted 2,4-dinitrochlorobenzene, and then with 50 mL of hot water.
- Drying: Dry the purified product. The resulting **2,4-dinitrophenylhydrazine** should have a melting point of 190–192°C (with decomposition).

Reactant/Product	Molar Mass ( g/mol )	Quantity	Moles
2,4-Dinitrochlorobenzene	202.55	50.5 g	0.25
Hydrazine Sulfate	130.12	35 g	0.27
Potassium Acetate	98.14	85 g	0.87
Expected Yield of DNPH	198.14	40–42 g	(81-85%)[7]

## Preparation of Brady's Reagent (The Solution)

There are several formulations for Brady's reagent. The choice of acid and solvent can be adapted based on safety considerations and experimental requirements.

- Place 0.25 g of **2,4-dinitrophenylhydrazine** in a flask.
- Add 5 mL of methanol and mix.
- Cautiously and slowly, add 0.5 mL of concentrated sulfuric acid while stirring.
- If the solution is not clear, filter it before use.

This method is recommended as it avoids the use of concentrated sulfuric acid.[8]

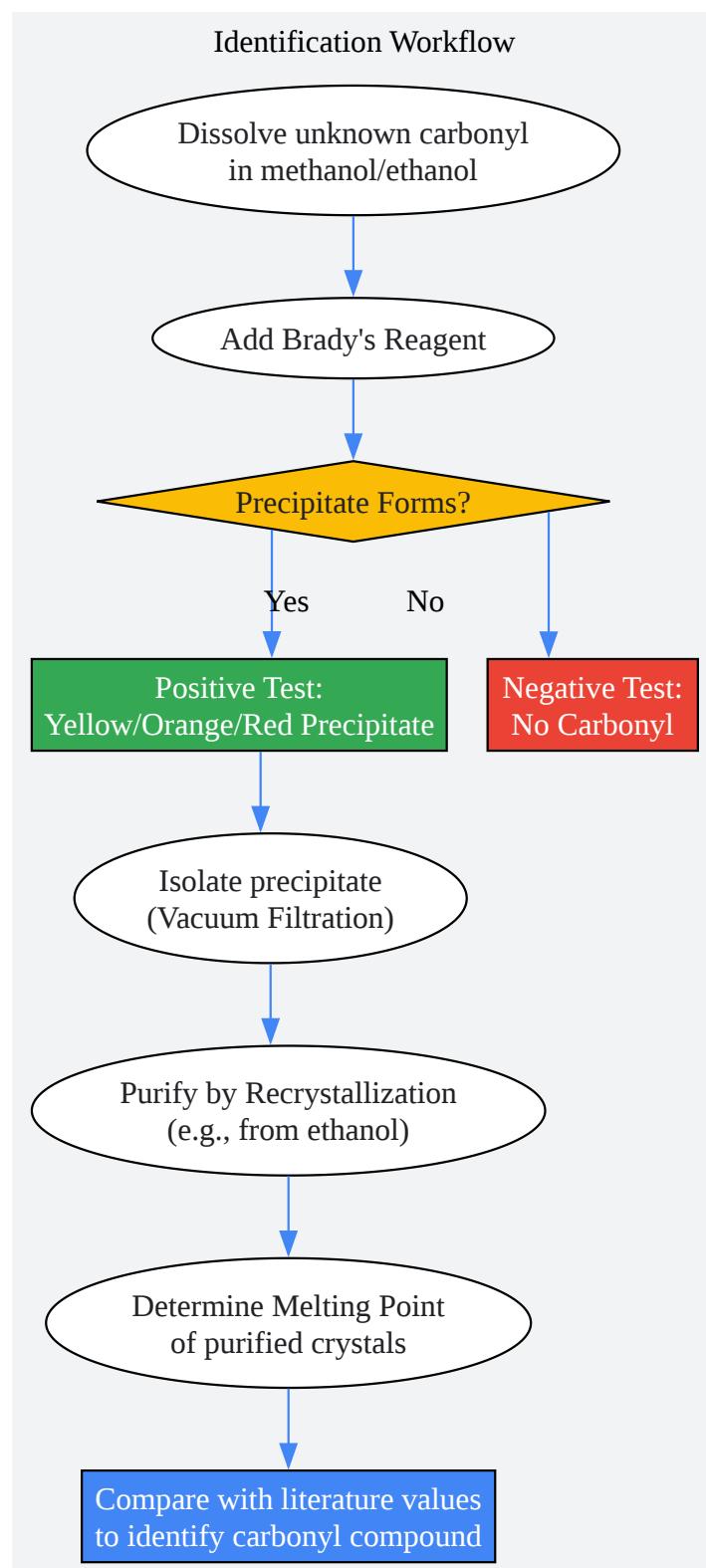
- In a beaker, add 0.5 g of **2,4-dinitrophenylhydrazine** to approximately 12-13 mL of 85% phosphoric(V) acid.
- Stir the mixture for 10-15 minutes until the solid has completely dissolved.
- Once dissolved, add ethanol to make up a total volume of 25 mL.
- Stir to ensure the solution is homogeneous.

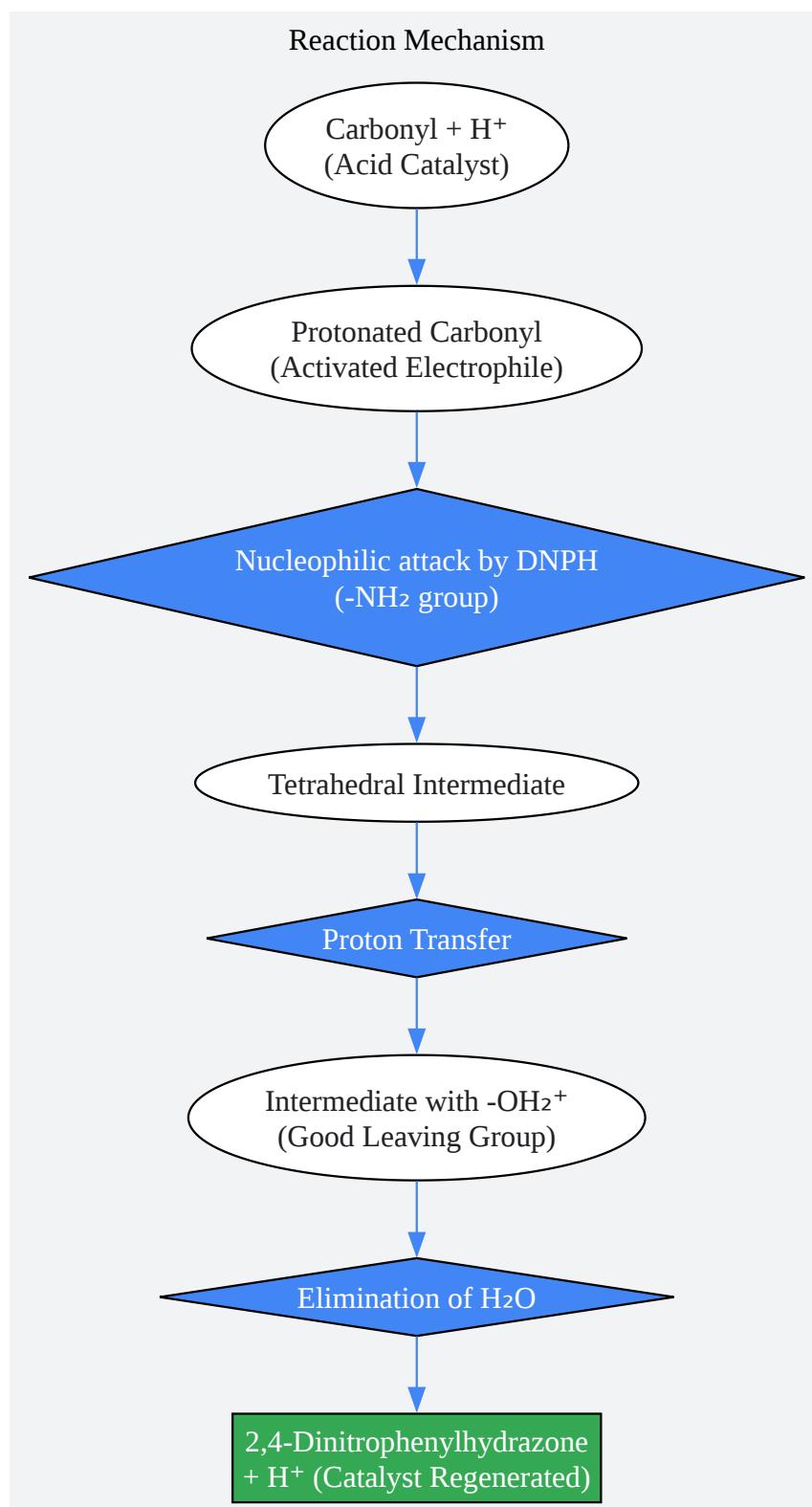
Component	Method 1 (Sulfuric Acid)	Method 2 (Phosphoric Acid)
2,4-Dinitrophenylhydrazine	0.25 g	0.5 g
Alcohol	5 mL Methanol	Ethanol to 25 mL
Acid	0.5 mL Conc. $\text{H}_2\text{SO}_4$	~12-13 mL 85% $\text{H}_3\text{PO}_4$

## Application in Carbonyl Compound Analysis

Brady's reagent is used to confirm the presence of a carbonyl group in aldehydes and ketones and to identify the specific compound through the melting point of its derivative.

## Qualitative Identification Workflow (Brady's Test)



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